

Early Phase Clinical Trial of Indotecan (LMP400)

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Compound Focus: Indotecan

CAS No.: 915303-09-2

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Indotecan is a novel **indenoisoquinoline topoisomerase I (Top1) inhibitor**. Unlike camptothecin-derived Top1 inhibitors (e.g., irinotecan, topotecan), indenoisoquinolines form more stable DNA-Top1 cleavage complexes, target unique DNA cleavage sites, and show activity against camptothecin-resistant cell lines [1].

A first-in-human Phase I trial was conducted to evaluate the safety, tolerability, and pharmacokinetics of two administration schedules [1]:

- **Daily Schedule:** 60 mg/m²/day intravenously over 1 hour for 5 days, every 28-day cycle.
- **Weekly Schedule:** 90 mg/m² intravenously over 3 hours on days 1, 8, and 15, every 28-day cycle.

The **maximum tolerated dose (MTD)** was determined for both schedules, with the principal dose-limiting toxicity being **myelosuppression** (bone marrow suppression) [1]. No objective tumor responses were observed in this trial [1].

Parameter	Daily Schedule (Days 1-5)	Weekly Schedule (Days 1, 8, 15)
MTD	60 mg/m ² /day [1]	90 mg/m ² [1]
Cycle Length	28 days [1]	28 days [1]
Infusion Duration	1 hour [1]	3 hours [1]
Dose-Limiting Toxicity (DLT)	Myelosuppression [1]	Myelosuppression [1]
Tumor Response	No objective responses [1]	No objective responses [1]

Experimental Protocols & Biomarker Analysis

The trial included detailed protocols for assessing the drug's mechanism of action and biological effects.

Pharmacodynamic (PD) Biomarker Assessments [1]:

- **Tumor Biopsies:** Optional paired biopsies (baseline and 2-4 hours post-infusion on day 3) were analyzed for Top1 levels and DNA damage via γ H2AX immunofluorescence.
- **Circulating Tumor Cells (CTCs):** Blood samples were processed using the CellTracks AutoPrep system and analyzed for γ H2AX focus formation.
- **Hair Follicles:** Plucked hair follicles were assessed for γ H2AX, providing a minimally invasive biomarker for DNA damage response.
- **Peripheral Blood Mononuclear Cells (PBMCs):** Collected for γ H2AX and Top1 analysis.

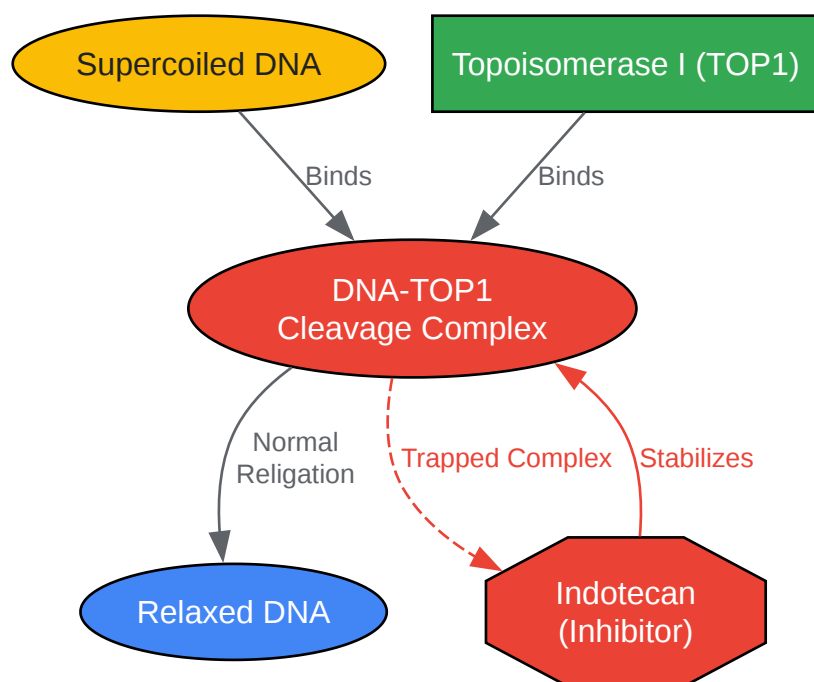
Pharmacokinetic (PK) Sampling Protocol [1]: Blood samples for PK analysis were collected during cycle 1.

- **For the daily schedule:** Pre-infusion, at multiple timepoints during and after infusion on days 1 and 5, and on days 6 and 7.
- **For the weekly schedule:** Pre-infusion, at multiple timepoints during and after the first infusion on day 1, and pre-infusion on day 8.

Mechanism of Action and Drug Properties

Indotecan's primary mechanism is the inhibition of human DNA topoisomerase 1 (TOP1), an enzyme that relieves DNA supercoiling during replication and transcription [2]. The drug's core chemical structure is that of a small molecule with the formula $C_{26}H_{26}N_2O_7$ [2].

The following diagram illustrates the mechanism of Topoisomerase I inhibition, a key action of indenoisoquinoline compounds like **Indotecan**.



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Indotecan stabilizes the DNA-TOP1 complex, preventing DNA religation.

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References

1. PMC - PubMed Central [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
2. : Uses, Interactions, Mechanism of Action | DrugBank Online Indotecan [go.drugbank.com]

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